

A Technical Guide to 3-Methoxy-4-hydroxyphenylglycolaldehyde: An Intermediate in Catecholamine Metabolism

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Methoxy-4-hydroxyphenylglycolaldehyde

Cat. No.: B101626

[Get Quote](#)

For researchers, scientists, and professionals in drug development, understanding the metabolic pathways of catecholamines is crucial for pharmacology, neuroscience, and the study of various pathological states. This technical guide provides an in-depth overview of **3-Methoxy-4-hydroxyphenylglycolaldehyde**, a key intermediate in the degradation of norepinephrine and epinephrine.

Compound Identification and Chemical Structure

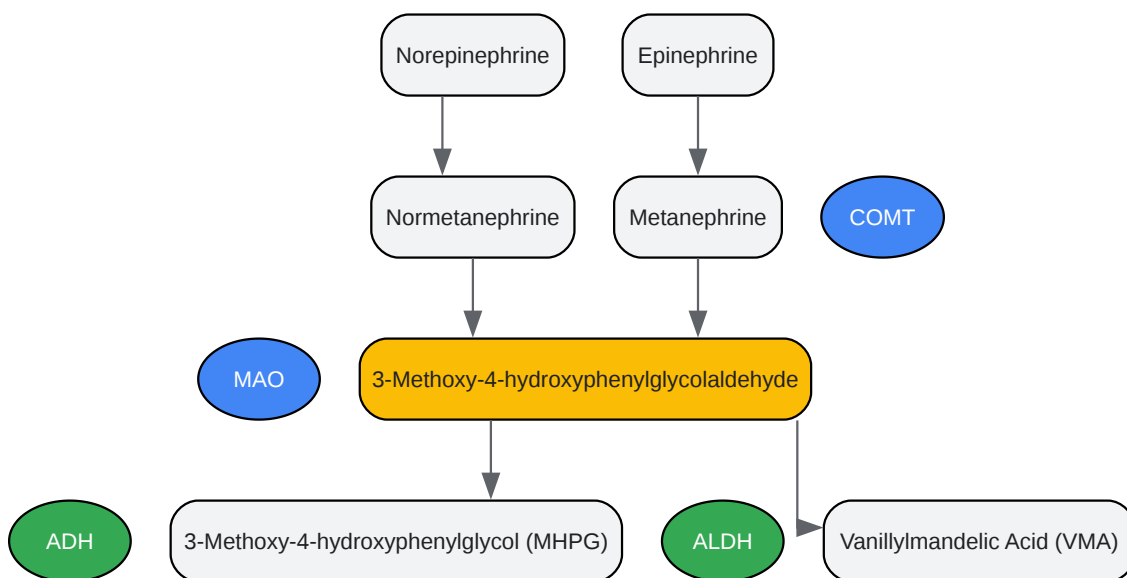
3-Methoxy-4-hydroxyphenylglycolaldehyde is a metabolite formed through the action of monoamine oxidase (MAO) on metanephrine and normetanephrine.^{[1][2]} It belongs to the class of organic compounds known as methoxyphenols.

Table 1: Chemical and Physical Properties of **3-Methoxy-4-hydroxyphenylglycolaldehyde**

Property	Value	Source
CAS Number	17592-23-3	[3]
Molecular Formula	C ₉ H ₁₀ O ₄	[3]
Molecular Weight	182.17 g/mol	[3]
IUPAC Name	2-hydroxy-2-(4-hydroxy-3-methoxyphenyl)acetaldehyde	[3]
InChI Key	VISAJVAPYPFKCL-UHFFFAOYSA-N	[3]
Physical Description	Solid	[3]

Role in the Catecholamine Metabolic Pathway

3-Methoxy-4-hydroxyphenylglycolaldehyde is a transient intermediate in the metabolic cascade of catecholamines, specifically norepinephrine and epinephrine.[4] These neurotransmitters are first O-methylated by catechol-O-methyltransferase (COMT) to form normetanephrine and metanephrine, respectively.[4] Subsequently, monoamine oxidase (MAO) acts on these metabolites to produce **3-Methoxy-4-hydroxyphenylglycolaldehyde**. [1][2] This aldehyde is then further metabolized by either aldehyde dehydrogenase to form vanillylmandelic acid (VMA), a major endpoint of catecholamine metabolism, or reduced by alcohol dehydrogenase to 3-Methoxy-4-hydroxyphenylglycol (MHPG).[5]



[Click to download full resolution via product page](#)

Caption: Metabolic Pathway of Catecholamines.

Quantitative Data

Direct quantitative data for **3-Methoxy-4-hydroxyphenylglycolaldehyde** in biological matrices is scarce, likely due to its nature as a short-lived intermediate. However, extensive quantitative data exists for its more stable, downstream metabolite, 3-Methoxy-4-hydroxyphenylglycol (MHPG), which is often used as an index of norepinephrine turnover.

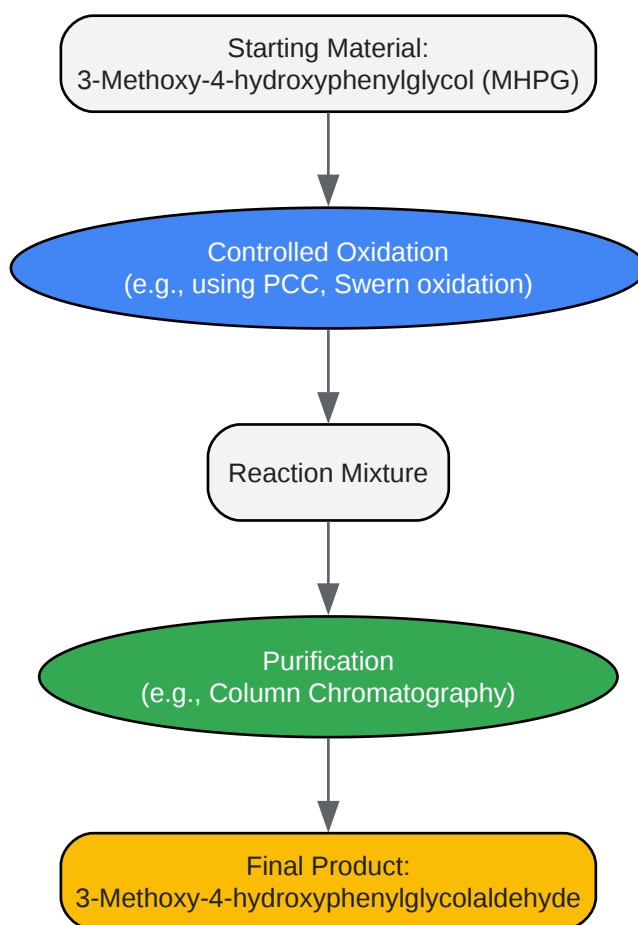
Table 2: Representative Concentrations of 3-Methoxy-4-hydroxyphenylglycol (MHPG) in Human Biological Fluids

Biological Matrix	Concentration (mean \pm SD)	Subject Group	Source
Plasma	2.98 \pm 0.66 ng/mL	22 normal controls	[6]
Plasma	21.16 \pm 9.58 ng/mL	16 orthopedic patients	[7]
Urine	1.67 \pm 0.65 μ g/mg creatinine	16 orthopedic patients	[7]
Urine	0.86 μ g/mg creatinine (mean)	35 normal subjects	[1]
Cerebrospinal Fluid (CSF)	24.08 \pm 8.10 ng/mL	16 orthopedic patients	[7]

Experimental Protocols

Synthesis of 3-Methoxy-4-hydroxyphenylglycolaldehyde

A specific, detailed experimental protocol for the synthesis of **3-Methoxy-4-hydroxyphenylglycolaldehyde** is not readily available in the scientific literature. However, a general synthetic approach can be conceptualized. The synthesis would likely involve the controlled oxidation of its corresponding alcohol, 3-Methoxy-4-hydroxyphenylglycol (MHPG).



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. scholars.mssm.edu [scholars.mssm.edu]
- 2. P. aeruginosa Metabolome Database: 3-methoxy-4-hydroxyphenylglycolaldehyde (PAMDB120374) [pseudomonas.umaryland.edu]
- 3. 3-Methoxy-4-hydroxyphenylglycolaldehyde | C₉H₁₀O₄ | CID 440729 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 4. CV Pharmacology | Norepinephrine, Epinephrine and Acetylcholine - Synthesis, Release and Metabolism [cvpharmacology.com]
- 5. researchgate.net [researchgate.net]
- 6. Evaluation of plasma 3-methoxy-4-hydroxyphenylglycol - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Studies on 3-methoxy-4-hydroxyphenylglycol (MHPG) and 3,4-dihydroxyphenylglycol (DHPG) levels in human urine, plasma and cerebrospinal fluids, and their significance in studies of depression - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A Technical Guide to 3-Methoxy-4-hydroxyphenylglycolaldehyde: An Intermediate in Catecholamine Metabolism]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b101626#3-methoxy-4-hydroxyphenylglycolaldehyde-cas-number-and-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com